

A Comparative Guide to Measurement Uncertainty in Perfluoropropanesulfonic Acid (PFPrS) Quantification

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Compound of Interest

Compound Name: *Perfluoropropanesulfonic acid*

Cat. No.: *B3041934*

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For Researchers, Scientists, and Drug Development Professionals: A Guide to Navigating Analytical Variability in PFPrS Measurement

The accurate quantification of **perfluoropropanesulfonic acid** (PFPrS), a member of the per- and polyfluoroalkyl substances (PFAS) family, is of paramount importance in environmental monitoring, toxicological studies, and pharmaceutical development. As regulatory scrutiny and research interest in these "forever chemicals" intensify, understanding the measurement uncertainty associated with their quantification is crucial for data reliability and informed decision-making. This guide provides a comparative overview of measurement uncertainty for PFPrS, supported by experimental data and detailed analytical protocols.

Unveiling the Data: A Comparative Look at Measurement Uncertainty

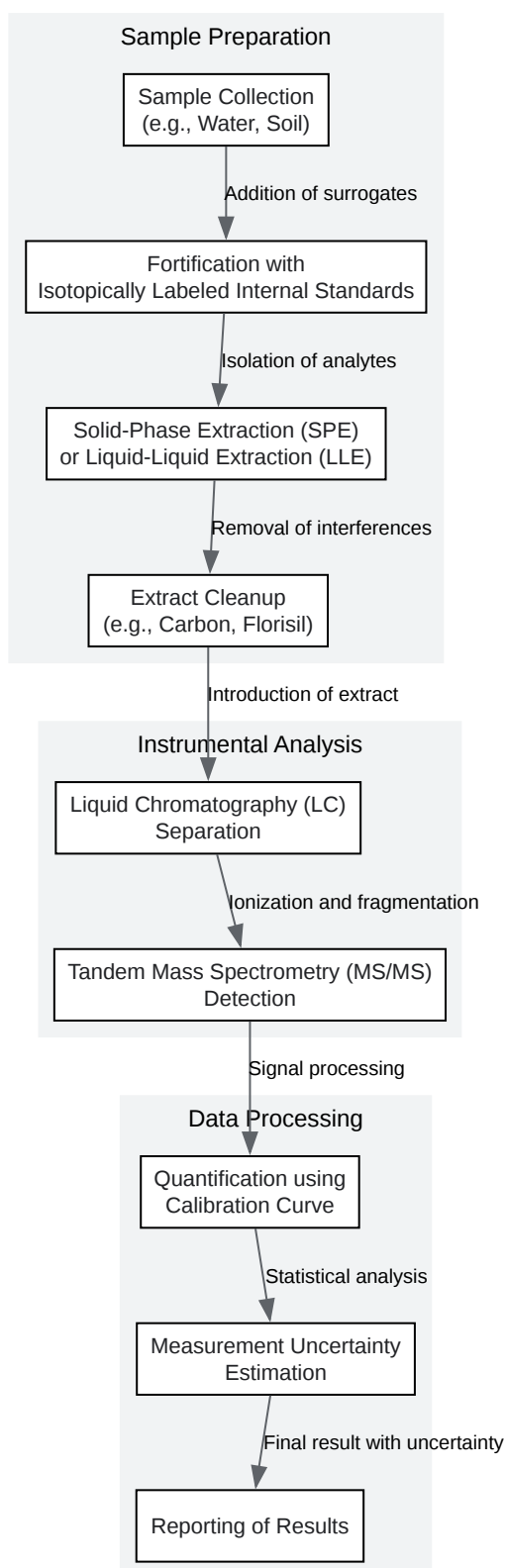
The uncertainty of a measurement provides a quantitative indication of the quality of the result. For PFPrS, this value can be influenced by the sample matrix, the analytical method employed, and the specific laboratory conducting the analysis. Below is a comparison of reported measurement uncertainties from a leading commercial laboratory and a certified reference material.

Parameter	Laboratory Reported (Aqueous Matrix)[1][2]	Laboratory Reported (Soil Matrix)[1][2]	Certified Reference Material (in Methanol)[3][4]
Analyte	Perfluoropropanesulfonic acid (PFPrS)	Perfluoropropanesulfonic acid (PFPrS)	Perfluoropropanesulfonic acid (PFPrS)
Reported Measurement Uncertainty (%)	40.4% - 42.0%	33.0% - 40%	5.3% (Expanded Uncertainty)
Methodology Basis	ASTM E2554-13, ISO TS19036[1][2]	ASTM E2554-13, ISO TS19036[1][2]	Gravimetric Preparation & Chromatographic Measures[4]
Source	Eurofins Environmental Testing[1][2]	Eurofins Environmental Testing[1][2]	NIST Reference Material 8690[3][4]

Note: The laboratory-reported uncertainty is calculated from laboratory control samples using a coverage factor of $k=2$, providing a level of confidence of approximately 95%.[1][2] The uncertainty for the certified reference material represents the expanded uncertainty.

Decoding the Analytical Workflow: From Sample to Result

The quantification of PFPrS, like other PFAS, typically involves a multi-step process designed to isolate the analyte from the sample matrix and accurately measure its concentration. The following diagram illustrates a standard workflow for the analysis of PFPrS in environmental samples.



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